

# Cremastranone: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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## Compound of Interest

Compound Name: Cremastranone

Cat. No.: B1669607

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## Introduction

**Cremastranone**, a naturally occurring homoisoflavanone, has emerged as a compound of significant interest in the fields of oncology and ophthalmology due to its potent anti-angiogenic and anti-cancer properties. Isolated from plants such as *Cremastra appendiculata*, this molecule has demonstrated the ability to inhibit key processes in tumor growth and eye diseases characterized by abnormal blood vessel formation.[1][2] This technical guide provides a comprehensive overview of **Cremastranone**'s chemical structure, physicochemical properties, synthesis, and biological activities, including detailed experimental protocols and an exploration of its mechanism of action.

## Chemical Structure and Physicochemical Properties

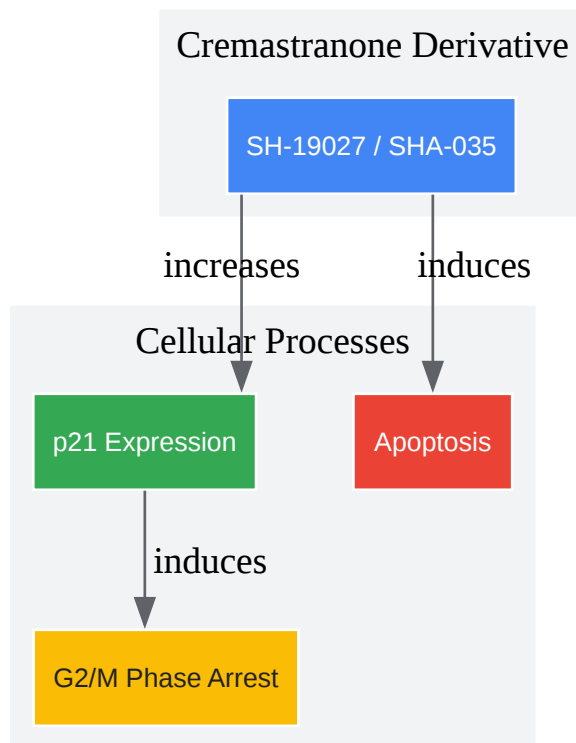
**Cremastranone** is chemically known as 5,7-dihydroxy-3-(3-hydroxy-4-methoxybenzyl)-6-methoxychroman-4-one.[1][3] It belongs to the 3-benzyl-4-chromanone class of homoisoflavanones.[1] The structural and physical properties of **Cremastranone** are summarized in the table below.

Property	Value	Reference
IUPAC Name	5,7-dihydroxy-3-[(3-hydroxy-4-methoxyphenyl)methyl]-6-methoxy-2,3-dihydrochromen-4-one	[1]
Chemical Formula	C <sub>18</sub> H <sub>18</sub> O <sub>7</sub>	[1]
Molecular Weight	346.34 g/mol	[1]
SMILES Code	<chem>O=C1C(CC2=CC=C(OC)C(O)=C2)COC3=C1C(O)=C(OC)C(O)=C3</chem>	[1]
Appearance	Solid	
Oral Bioavailability	Poor	
Metabolism	Rapid	

## Synthesis of Cremastranone

The first total synthesis of racemic **Cremastranone** was achieved in six steps with an overall yield of 26.8%.<sup>[1]</sup> The synthetic pathway provides a scalable method for producing **Cremastranone** and its analogs for further investigation.<sup>[1]</sup>

## Synthetic Workflow Diagram



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## References

- 1. Synthetic Homoisoflavane Derivatives of Cremastranone Suppress Growth of Colorectal Cancer Cells through Cell Cycle Arrest and Induction of Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. First Synthesis of the Antiangiogenic Homoisoflavanone, Cremastranone - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthetic Homoisoflavane Derivatives of Cremastranone Suppress Growth of Colorectal Cancer Cells through Cell Cycle Arrest and Induction of Apoptosis -Biomolecules &

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